

# Application Notes and Protocols for Preparing CGP77675 Hydrate Stock Solution in DMSO

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## Compound of Interest

Compound Name: CGP77675 hydrate

Cat. No.: B10823678

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## Introduction

CGP77675 is a potent and orally active inhibitor of the Src family of non-receptor tyrosine kinases.<sup>[1][2][3]</sup> It plays a crucial role in various cellular processes, and its inhibition has been a key target in cancer research and other diseases. CGP77675 inhibits the phosphorylation of peptide substrates and the autophosphorylation of purified Src.<sup>[2][4][5][6]</sup> This document provides detailed protocols for the preparation of **CGP77675 hydrate** stock solutions in dimethyl sulfoxide (DMSO), along with relevant technical data and pathway information to facilitate its use in research settings.

## Technical Data

A summary of the key quantitative data for **CGP77675 hydrate** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>5</sub> O <sub>2</sub> • xH <sub>2</sub> O	[5]
Formula Weight	443.5 g/mol (anhydrous)	[5]
Solubility in DMSO	10 mg/mL	[5]
Purity	≥98%	[5]
Formulation	Crystalline solid	[5]
IC <sub>50</sub> (Src)	5-20 nM (peptide substrate), 40 nM (autophosphorylation)	[1][2][5]
IC <sub>50</sub> (Lck)	0.29 μM	[1][3][7]
IC <sub>50</sub> (c-Yes)	Low nanomolar range	[5]
IC <sub>50</sub> (EGFR)	0.15 μM	[1][3][7]
IC <sub>50</sub> (KDR)	1.0 μM	[1][3][7]
IC <sub>50</sub> (v-Abl)	0.31 μM	[1][3][7]

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CGP77675 hydrate** in DMSO.

Materials:

- **CGP77675 hydrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes

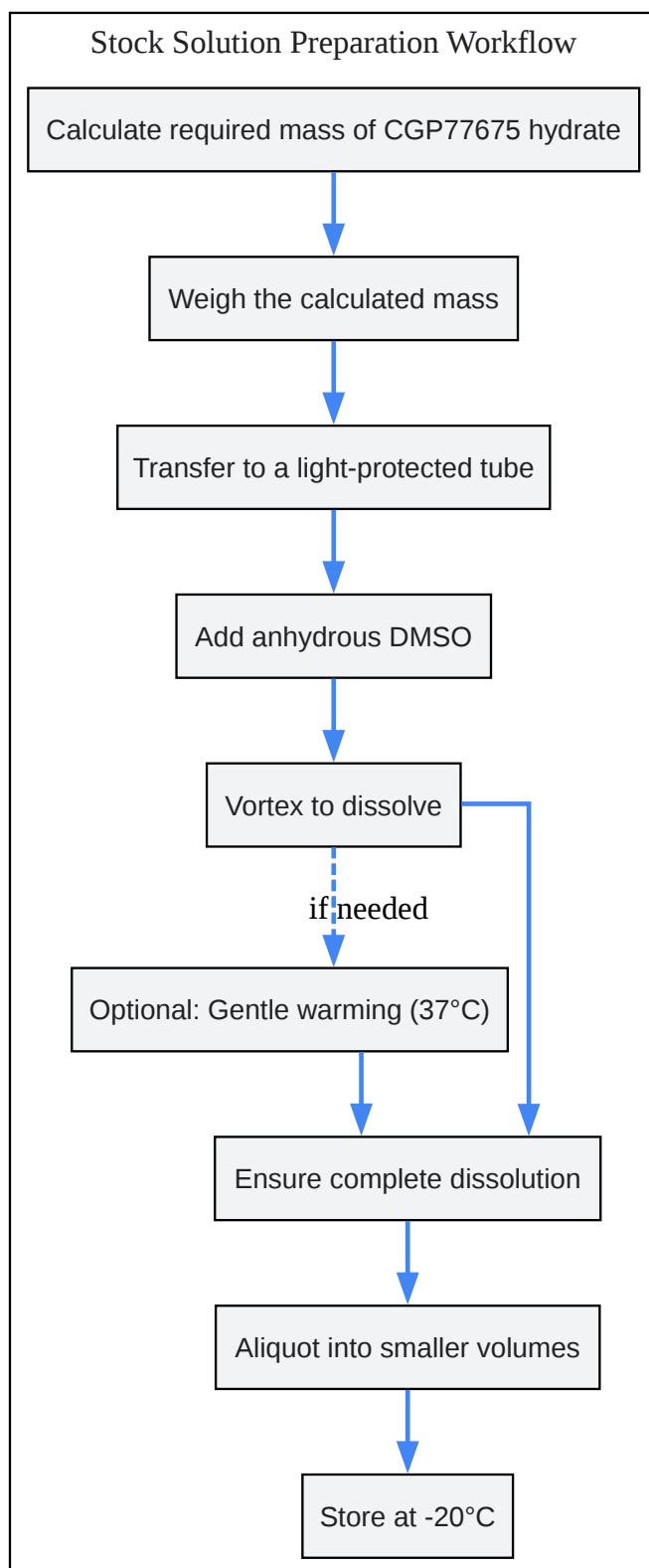
Procedure:

- Determine the required mass:
  - The molecular weight of anhydrous CGP77675 is 443.5 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, you will need 4.435 mg of anhydrous CGP77675.
  - Note: The actual mass may need to be adjusted based on the hydration state of the specific lot of the compound. Refer to the manufacturer's certificate of analysis for the exact molecular weight including water molecules.
- Weighing the compound:
  - Carefully weigh out the calculated amount of **CGP77675 hydrate** powder using an analytical balance.
  - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial to protect it from light.
- Dissolution in DMSO:
  - Add the desired volume of anhydrous DMSO to the tube containing the **CGP77675 hydrate**. For a 10 mM solution, if you weighed 4.435 mg, you would add 1 mL of DMSO.
  - Cap the tube tightly.
- Solubilization:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If necessary, gently warm the solution in a water bath at 37°C for 5-10 minutes to aid in complete solubilization.

- Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Storage:
  - The stock solution should be stored at -20°C for long-term storage.
  - For short-term use, the solution can be stored at 4°C for a few days.
  - It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

## Experimental Workflow

The following diagram illustrates the workflow for preparing the **CGP77675 hydrate** stock solution.

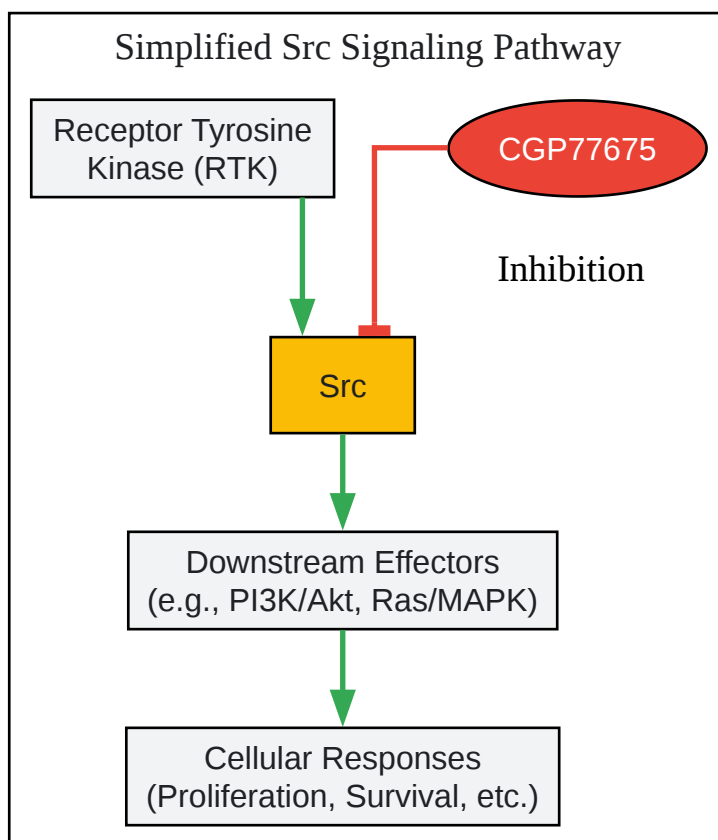


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Caption: Workflow for preparing CGP77675 stock solution.

## Signaling Pathway

CGP77675 primarily targets the Src family of kinases, which are key components of various signal transduction pathways that regulate cell growth, proliferation, and survival. The diagram below shows a simplified representation of a signaling pathway involving Src that is inhibited by CGP77675.



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Caption: CGP77675 inhibits the Src signaling pathway.

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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing CGP77675 Hydrate Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823678#preparing-cgp77675-hydrate-stock-solution-in-dmsol]

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